

A Comparative Guide to Kir1.1 Channel Blockers: Alternatives to VU591 Hydrochloride

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Compound of Interest

Compound Name: VU591 hydrochloride

Cat. No.: B10768957

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For Researchers, Scientists, and Drug Development Professionals

The renal outer medullary potassium (ROMK) channel, Kir1.1, is a well-validated target for a novel class of diuretics that offer the potential for potassium-sparing effects. **VU591 hydrochloride** has been a cornerstone tool compound for studying the physiological roles of Kir1.1. However, the landscape of Kir1.1 inhibitors is expanding, offering researchers a broader selection of chemical probes with diverse properties. This guide provides a comprehensive comparison of VU591 and its key alternatives, supported by experimental data and detailed protocols to aid in the selection of the most appropriate tool for your research needs.

Performance Comparison of Kir1.1 Inhibitors

The following table summarizes the quantitative data for VU591 and its alternatives. The inhibitory potency (IC₅₀) against Kir1.1 and a panel of other inwardly rectifying potassium (Kir) channels is presented to highlight the selectivity profile of each compound. All listed compounds act as pore blockers of the Kir1.1 channel.^{[1][2][3][4]}

Compound	Kir1.1 (ROMK) IC50	Kir2.1 IC50	Kir2.3 IC50	Kir4.1 IC50	Kir6.2/SUR1 IC50	Kir7.1 IC50	Notes
VU591	0.24 μ M[5][6]	>10 μ M[5]	>10 μ M[5]	>10 μ M[5]	~36 μ M (17% inhibition at 10 μ M) [4]	>10 μ M[5]	Highly selective for Kir1.1 over other Kir channels tested.[2] [4]
VU590	0.29 μ M[7]	No effect	No effect	No effect	-	8 μ M[7]	Predecessor to VU591 with significant off-target activity on Kir7.1. [2][4]
ML418	>10 μ M	>10 μ M	>10 μ M	>10 μ M	1.9 μ M[8]	0.31 μ M[8][9]	A potent and selective Kir7.1 blocker, often used as a counter-screening tool. It shows weak activity

on Kir1.1.

[\[9\]](#)

A highly potent and selective Kir1.1 inhibitor developed by Merck.[\[8\]](#)

Compound A

(Merck)

24 nM

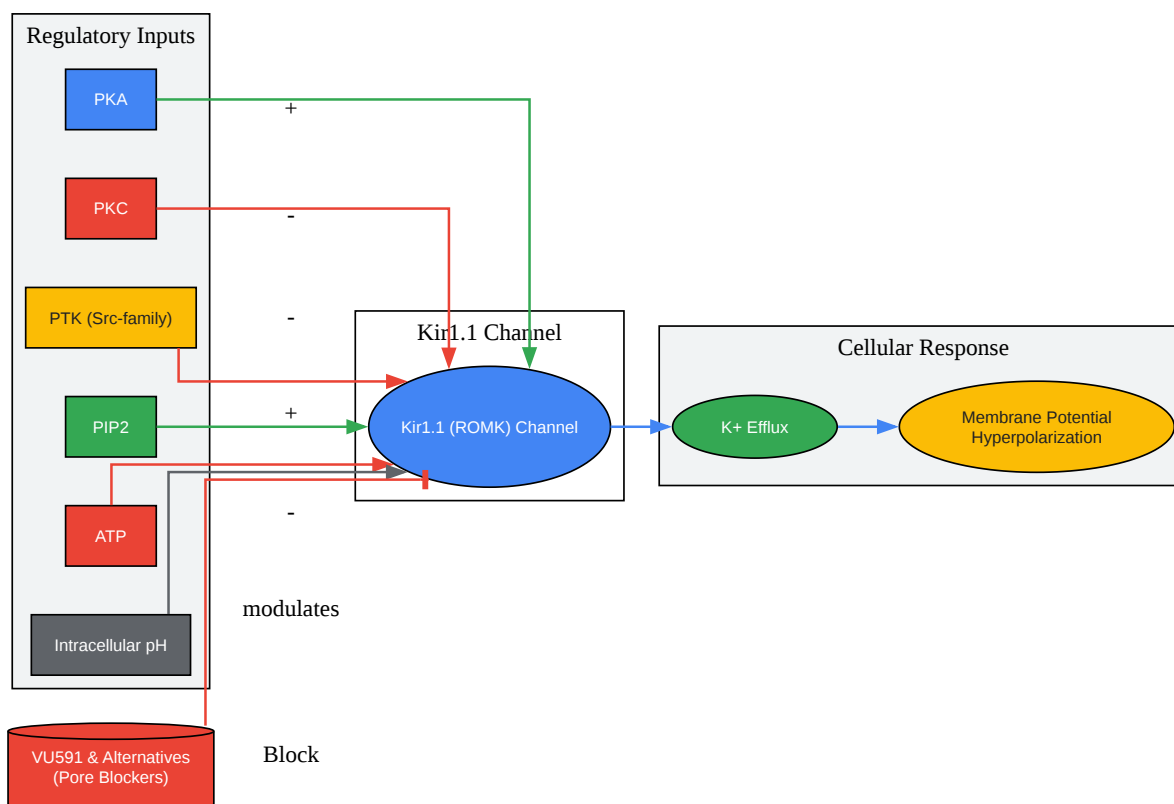
>100 μ M>100 μ M>100 μ M

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>100 μ M

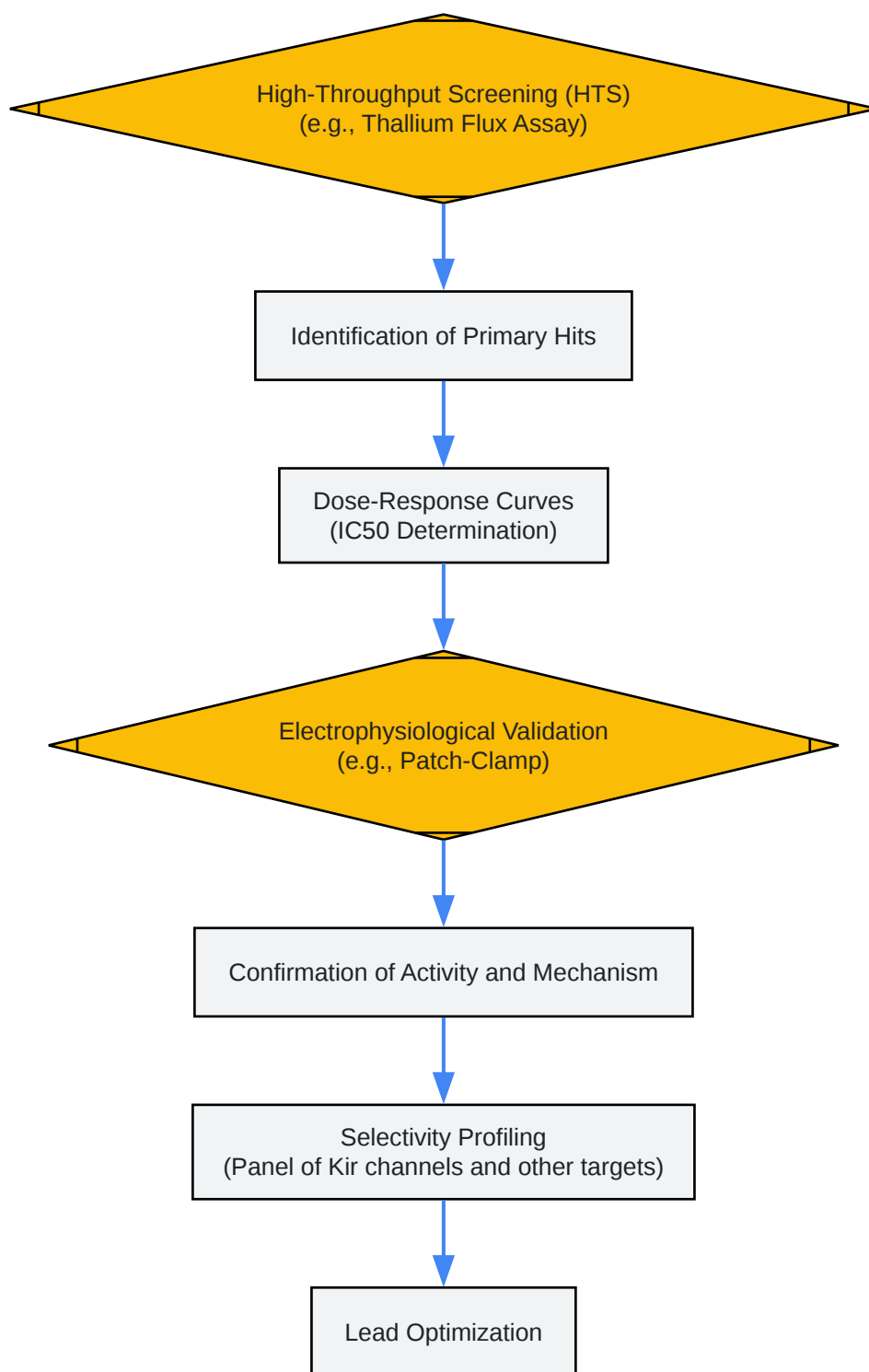
Signaling Pathway and Experimental Workflow

To understand the context in which these inhibitors function and how they are typically evaluated, the following diagrams illustrate the regulatory pathways of the Kir1.1 channel and a standard experimental workflow for inhibitor screening and validation.



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Figure 1: Kir1.1 (ROMK) Channel Regulatory Pathway.



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